

# Application Notes and Protocols for Enhanced Halosulfuron-Methyl Delivery

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## Compound of Interest

Compound Name: Halosulfuron-methyl

Cat. No.: B1672931

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## Introduction to Halosulfuron-Methyl

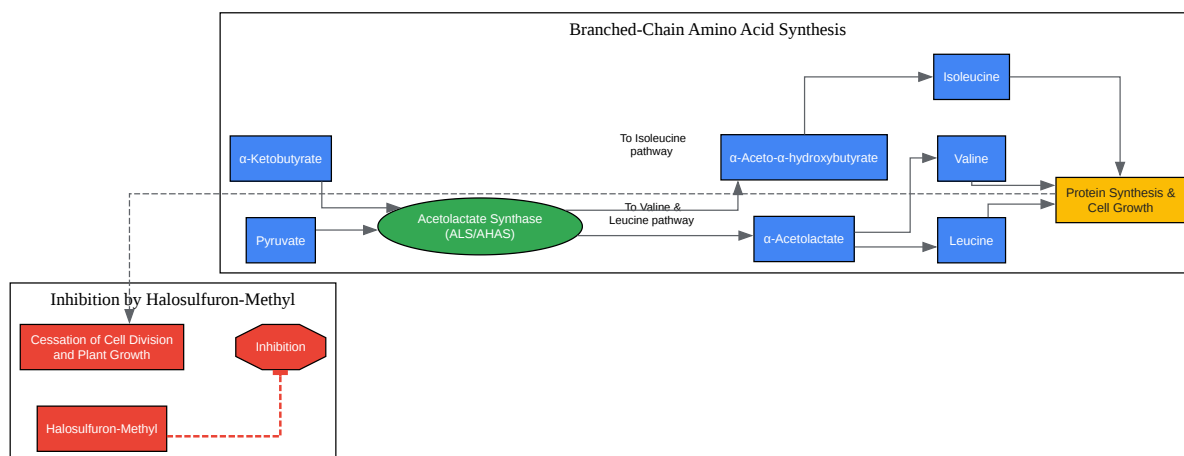
**Halosulfuron-methyl** is a selective, post-emergence herbicide belonging to the sulfonylurea chemical class. It is effective for the control of various broadleaf weeds and sedges, particularly nutsedge, in a variety of crops including corn, sugarcane, rice, and turfgrasses[1]. Its mode of action is the inhibition of the enzyme acetolactate synthase (ALS), also known as acetoxyacid synthase (AHAS)[1][2]. This enzyme is critical for the biosynthesis of branched-chain amino acids such as valine and isoleucine in plants. By inhibiting ALS, **halosulfuron-methyl** disrupts protein synthesis, which in turn halts cell division and plant growth, leading to the eventual death of susceptible weeds[2][3]. The development of advanced formulations is crucial for optimizing its delivery, enhancing efficacy, reducing environmental impact, and improving handling characteristics.

Physicochemical Properties of **Halosulfuron-Methyl**:

Property	Value	Reference
Appearance	White powder	
Molecular Formula	C <sub>13</sub> H <sub>15</sub> ClN <sub>6</sub> O <sub>7</sub> S	
Molecular Weight	434.81 g/mol	
Melting Point	175.5–177.2 °C	
Density	1.618 g/mL (25 °C)	
Vapor Pressure	<0.01 mPa (25 °C)	
Water Solubility	0.015 g/L (pH 5), 1.65 g/L (pH 7) at 20 °C	
Solubility in Methanol	1.62 g/L (20 °C)	

## Mechanism of Action: Acetolactate Synthase (ALS) Inhibition

**Halosulfuron-methyl**'s herbicidal activity stems from its ability to block the synthesis of essential amino acids in susceptible plants. This targeted action provides its selectivity, as many crops can metabolize the compound into inactive forms more rapidly than weed species.



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Mechanism of Action of **Halosulfuron-Methyl**.

## Formulation Development Protocols

The development of effective **halosulfuron-methyl** formulations is essential for ensuring stability, ease of application, and enhanced biological efficacy. Below are protocols for preparing conventional and advanced formulations.

## Protocol for Suspension Concentrate (SC) Formulation

Suspension concentrates are stable dispersions of the active ingredient in an aqueous medium. This protocol is adapted from established methodologies for sulfonylurea herbicides.

Experimental Workflow: Suspension Concentrate (SC) Preparation

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## References

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- 2. CN103319462A - Preparation method of halosulfuron methyl - Google Patents [patents.google.com]
- 3. Biodegradable Polymers for Microencapsulation of Drugs - PMC [pmc.ncbi.nlm.nih.gov]
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